

# comparative catalyst longevity hydroformylation process

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## Compound Focus: 2-Propylhept-2-enal

CAS No.: 34880-43-8

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## Comparison of Industrial Hydroformylation Processes

Process Name	Catalyst Metal	Catalyst Ligand	Key Longevity & Recycling Method	Operational Pressure	Typical Olefin Substrates
BASF-oxo Process [1]	Cobalt	Unmodified (Carbonyl)	Oxidative workup to water-soluble Co <sup>2+</sup> , acid treatment, and recycling [1]	~30 MPa (High) [1]	Higher Olefins [1]
Exxon Process [1]	Cobalt	Unmodified (Carbonyl)	Aqueous extraction with base, acidification under CO pressure, and reabsorption by olefin [1]	~30 MPa (High) [1]	C6–C12 Olefins [1]
Shell Process [1]	Cobalt	Phosphine-modified	Direct hydrogenation to alcohol, catalyst separated during	4-8 MPa (Medium) [1]	C7–C14 Olefins [1]

Process Name	Catalyst Metal	Catalyst Ligand	Key Longevity & Recycling Method	Operational Pressure	Typical Olefin Substrates
			distillation and recycled [1]		
Union Carbide (LPO) [1]	Rhodium	Phosphine-modified	Separation via falling film evaporator; catalyst in high-boiling oil is recycled [1]	~1.8 MPa (Low) [1]	Propene [1]
Ruhrchemie/Rhône-Poulenc (RCRPP) [1]	Rhodium	Water-soluble TPPTS	Continuous biphasic (aqueous/organic) separation; aqueous catalyst phase remains in reactor [1]	Low (Specific pressure not detailed) [1]	Propene [1]

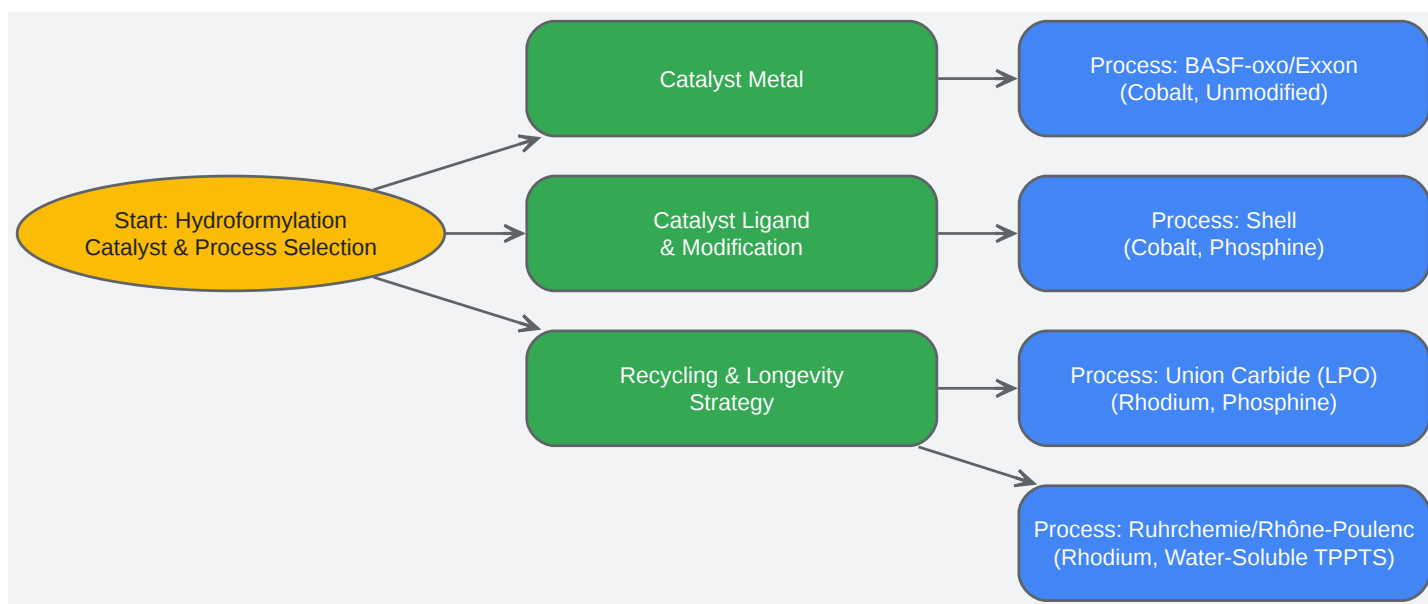
## Experimental Protocols for Catalyst Evaluation

The search results provide insights into general experimental methods used in hydroformylation research, which are crucial for evaluating catalyst performance and longevity.

- **General Reaction Setup:** Hydroformylation reactions are typically carried out in a pressurized reactor (e.g., a 250 mL stainless steel autoclave) [2]. The catalyst, substrate (olefin), and solvent are added, the reactor is sealed, purged with CO or H<sub>2</sub>, and then pressurized with syngas (CO/H<sub>2</sub> mixture). The reaction proceeds with stirring at a set temperature [2].
- **Analysis and Conversion Measurement:** After the reaction, the mixture is cooled, and the pressure is released. The products are then centrifuged and analyzed using Gas Chromatography (GC) to determine the percent conversion of the olefin and the selectivity for different aldehydes [2].
- **Specific Example (Heterogeneous Catalyst Testing):** One study detailed the preparation of TiO<sub>2</sub> nanotube (TNT)-supported Rh and Ru nanoparticle catalysts using an **impregnation-photoreducing procedure** [2]. In this method, the TNT support is dispersed in a metal salt solution, agitated, and then irradiated with a high-pressure mercury lamp in an ethanol-water solution to deposit the metal nanoparticles [2].

## Catalyst Selection Workflow

To help visualize the logical relationship between catalyst properties, process requirements, and the choice of an industrial process, the following diagram can serve as a guide.



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*Diagram: Guiding logic for selecting an industrial hydroformylation process based on catalyst properties and longevity management.*

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## References

1. - Wikipedia Hydroformylation [en.wikipedia.org]
2. of vinyl acetate and cyclohexene over TiO... Hydroformylation [pubs.rsc.org]

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